

Core Directive: Operational Autonomy & Safety

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Compound of Interest

Compound Name: Calcium boranuide

Cat. No.: B1233779

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Executive Summary: **Calcium boranuide** (systematically known as Calcium Borohydride,

) is a potent reducing agent and hydrogen storage material.[1] Its disposal requires a rigorous, non-negotiable adherence to controlled hydrolysis protocols. Improper handling—specifically rapid exposure to moisture or protic solvents—can result in the instantaneous release of hydrogen gas, leading to thermal runaway and potential deflagration.

This guide supersedes generic "metal hydride" disposal templates by addressing the specific solubility profile and kinetic behavior of calcium borohydride. You are authorized to execute this procedure only within a certified chemical fume hood using the "Self-Validating Quench" methodology described below.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material identity and assess the specific hazards. **Calcium boranuide** is often found as a bis-THF complex in research settings.

Table 1: Physicochemical Properties & Hazard Metrics

Property	Specification	Operational Implication
CAS Number	17068-95-0	Verification of Safety Data Sheet (SDS).
Molecular Formula		Releases 4 moles of per mole of compound upon hydrolysis.
Appearance	White to off-white powder	Often indistinguishable from degradation products (borates).
Reactivity	Water-Reactive (Category 1)	Do not use water as a primary fire extinguishing agent.
Solubility	Soluble in THF; Insoluble in hydrocarbons	Use Toluene or Hexane for the inert suspension phase.
GHS Hazards	H260, H314, H318	In contact with water, releases flammable gases which may ignite spontaneously. Causes severe skin burns.

Preparation & Engineering Controls

The Safety Triad:

- Engineering: Work must be performed in a functioning fume hood with the sash lowered to the minimum working height. Ensure no open flames or ignition sources are within a 10-foot radius.
- Atmosphere: An inert gas line (Argon or Nitrogen) must be available to blanket the reaction vessel during the quenching process.[\[2\]](#)
- PPE:
 - Eyes: Chemical splash goggles AND a face shield (8-inch minimum).

- Hands: Double-gloved Nitrile (inner) and flame-resistant Neoprene or Butyl (outer).
- Body: Nomex® or equivalent fire-resistant lab coat.

The Self-Validating Quenching Protocol

Concept: This protocol uses a "Self-Validating" approach. You do not proceed to the next step until the system provides feedback (cessation of bubbling, temperature stability) confirming the previous step is complete.

Reagents Required:

- Inert Carrier: Anhydrous Toluene or Hexane (High heat capacity, non-reactive).[3]
- Primary Quench: Isopropanol (2-Propanol) or tert-Butanol (Slow kinetics).
- Secondary Quench: Ethanol or Methanol (Faster kinetics).
- Final Hydrolysis: Distilled Water.
- Neutralizer: 1M Hydrochloric Acid (HCl) or Acetic Acid.

Step-by-Step Procedure

Phase 1: Inert Suspension (The Thermal Buffer)

- Clamp a 3-neck round-bottom flask (RBF) securely in the fume hood.
- Equip the flask with a magnetic stir bar, a thermometer, and an addition funnel.
- Action: Transfer the solid **Calcium Boranuide** waste into the flask.
- Action: Immediately add enough Toluene or Hexane to create a dilute suspension (approx. 10-15% w/v).
 - Why: This acts as a heat sink to absorb the exotherm of the reaction and prevents localized hot spots that could ignite the hydrogen gas [1].

- Cooling: Place the RBF in an ice-water bath and cool the internal temperature to $< 5^{\circ}\text{C}$. Flush the headspace with Argon/Nitrogen.

Phase 2: Controlled Alcoholysis (The Primary Quench) 6. Action: Load the addition funnel with Isopropanol. 7. Execution: Add the Isopropanol dropwise to the stirred suspension.

- Observation: Watch for hydrogen evolution (bubbling).
- Self-Validation: If the temperature rises $> 10^{\circ}\text{C}$ or bubbling becomes vigorous, STOP addition immediately. Wait for the system to stabilize.
- Endpoint: Continue until adding a full aliquot of Isopropanol yields no observable bubbling. Stir for an additional 20 minutes.

Phase 3: Hydrolysis (The Secondary Quench) 9. Action: Switch the addition funnel reagent to Ethanol or Methanol. 10. Execution: Add dropwise. This ensures any remaining reactive hydrides that were sterically hindered from the Isopropanol are deactivated. 11. Action: Once Ethanol addition causes no reaction, slowly add Water dropwise.

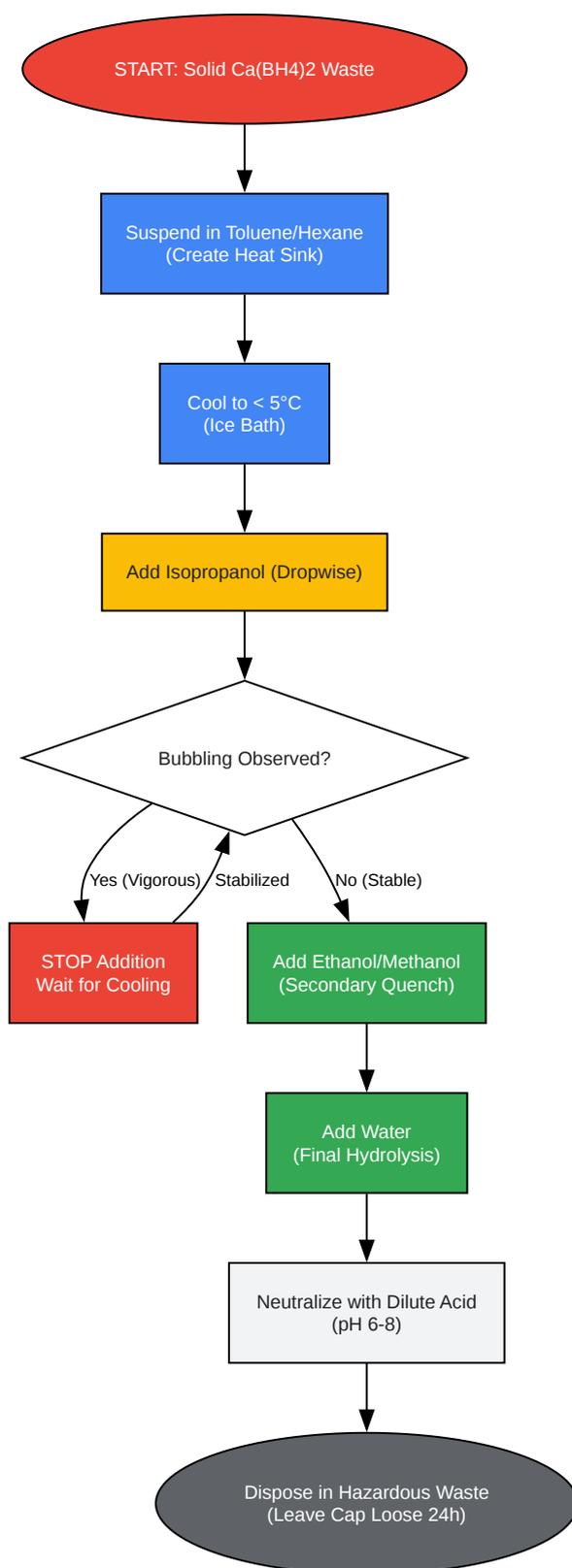
- Note: The mixture may become cloudy as Calcium Hydroxide () and Boric Acid derivatives form.

Phase 4: Neutralization & Disposal 12. Action: The resulting solution will be basic ($\text{pH} > 10$). Slowly add 1M HCl or Acetic Acid until the pH is neutral ($\text{pH} 6-8$). 13. Waste Stream: Transfer the neutralized mixture to a waste container labeled "Aqueous Waste with Organic Solvents - Boron Contaminated".

- Compliance: Do not seal the waste cap tightly for 24 hours to allow any residual off-gassing to escape [2].

Visual Workflow (Logic Diagram)

The following diagram illustrates the decision logic required for safe disposal.



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Caption: Decision tree for the controlled quenching of **Calcium Boranuide**, emphasizing thermal management and visual feedback loops.

Emergency Contingencies

Scenario A: Thermal Runaway (Uncontrolled Heating)

- Immediate Action: Stop all additions. Maximize inert gas flow. Lower the blast sash completely.
- Do NOT: Do not attempt to move the flask. Do not add water.[3][4]

Scenario B: Fire (Ignition of Hydrogen/Solvent)

- Extinguishing Media: Use Class D (Dry Powder) or dry sand.[5]
- Prohibited: CO₂ extinguishers may be ineffective against large metal hydride fires; Water will exacerbate the fire explosively [3].

Scenario C: Skin Exposure

- Action: Brush off dry powder before rinsing. Rinse with copious water for 15 minutes. Calcium borohydride reacts with skin moisture to produce thermal and caustic burns.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance: Pyrophoric and Water-Reactive Chemicals. United States Department of Labor. [\[Link\]](#)

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